

Storage and handling guidelines for 1-(3-Chlorophenyl)piperazine

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Compound of Interest

Compound Name: **1-(3-Chlorophenyl)piperazine**

Cat. No.: **B195711**

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Technical Support Center: 1-(3-Chlorophenyl)piperazine

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **1-(3-Chlorophenyl)piperazine** (m-CPP).

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1-(3-Chlorophenyl)piperazine**?

A1: To ensure the stability and integrity of **1-(3-Chlorophenyl)piperazine**, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#) For long-term storage, a temperature of -20°C is recommended to maintain stability for five years or more.[\[4\]](#) For shorter-term use, refrigeration at 2-8°C under an inert atmosphere is also an appropriate storage condition.[\[5\]](#) The substance should be protected from moisture, sunlight, and heat.[\[1\]](#)[\[2\]](#)

Q2: What type of container should I use to store **1-(3-Chlorophenyl)piperazine**?

A2: It is recommended to store **1-(3-Chlorophenyl)piperazine** in its original container.[\[6\]](#) If transferring is necessary, use a polyethylene or polypropylene container.[\[6\]](#) Ensure that all containers are clearly labeled and checked for leaks.[\[6\]](#) Opened containers must be carefully resealed and kept upright to prevent leakage.[\[3\]](#)

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When handling **1-(3-Chlorophenyl)piperazine**, it is crucial to wear appropriate personal protective equipment to avoid contact. This includes safety glasses or goggles, protective gloves, and a lab coat or long-sleeved clothing.[\[7\]](#) Use only under a chemical fume hood to prevent inhalation of dust or vapors.[\[2\]](#)[\[8\]](#)

Q4: What are the main hazards associated with **1-(3-Chlorophenyl)piperazine**?

A4: **1-(3-Chlorophenyl)piperazine** is toxic if swallowed and can cause skin, eye, and respiratory irritation.[\[7\]](#)[\[9\]](#)[\[10\]](#) It is important to avoid all personal contact, including inhalation of any dust.[\[6\]](#)

Q5: What should I do in case of accidental skin or eye contact?

A5: In case of skin contact, immediately wash the affected area with plenty of soap and water and remove all contaminated clothing.[\[3\]](#)[\[9\]](#) For eye contact, rinse cautiously with fresh running water for several minutes, ensuring to lift the upper and lower eyelids occasionally.[\[6\]](#)[\[9\]](#) Seek medical attention if irritation persists.[\[9\]](#)

Q6: How should I handle a spill of **1-(3-Chlorophenyl)piperazine**?

A6: For minor spills, clean up immediately by sweeping or vacuuming the material, avoiding dust formation, and place it into a suitable container for disposal.[\[2\]](#)[\[6\]](#) For major spills, evacuate the area and alert emergency responders.[\[6\]](#) Ensure adequate ventilation during cleanup and wear appropriate PPE.[\[3\]](#) Do not allow the substance to enter drains or waterways.[\[9\]](#)

Q7: Are there any substances that are incompatible with **1-(3-Chlorophenyl)piperazine**?

A7: Yes, you should avoid contact with strong oxidizing agents, strong acids, and strong bases.
[\[1\]](#) Exposure to moist air or water should also be avoided.[\[2\]](#)

Quantitative Data Summary

Parameter	Value	Source
Short-Term Storage Temperature	2-8°C (Refrigerator)	[5]
Long-Term Storage Temperature	-20°C	[4]
Stability at -20°C	≥ 5 years	[4]
Boiling Point	145-150°C @ 3 mmHg	[1]

Troubleshooting Guide

This section addresses specific issues that may arise during the storage and handling of **1-(3-Chlorophenyl)piperazine**.

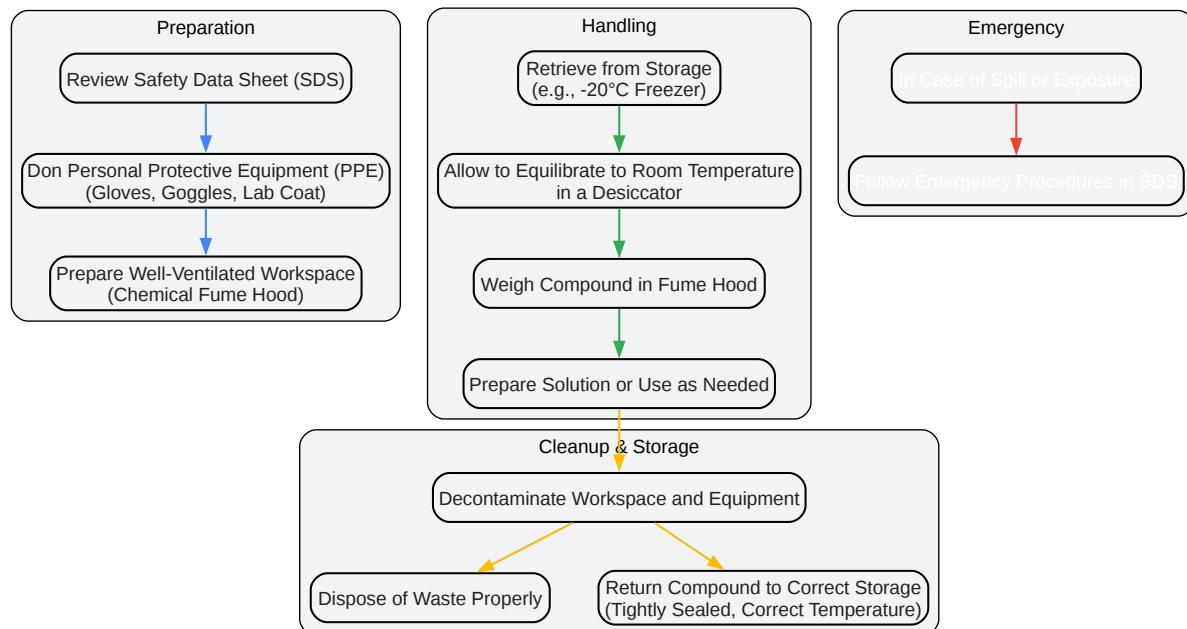
Problem: The compound has changed color.

- Possible Cause: Exposure to light, air, or incompatible materials.
- Solution: While a slight color change to yellow may occur, a significant change could indicate degradation.[1] Ensure the compound is stored in a tightly sealed container, protected from light, and under an inert atmosphere if possible.[2] Check for any potential contamination or contact with incompatible substances. If degradation is suspected, it is advisable to use a fresh batch for sensitive experiments.

Problem: The compound appears moist or clumpy.

- Possible Cause: Improper storage container sealing or exposure to a humid environment. The hydrochloride salt is sensitive to moisture.[2]
- Solution: Discard the compromised material as its purity may be affected. Always use tightly sealed containers and store them in a dry, desiccated environment.[2][3] Opened containers must be carefully resealed.[3]

Experimental Workflow for Safe Handling

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Caption: Workflow for the safe handling of **1-(3-Chlorophenyl)piperazine**.

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